

Compound of Interest

Compound Name: UFP-512
Cat. No.: B1683366

For Researchers, Scientists, and Drug Development Professionals

Abstract

UFP-512 is a potent and selective peptide agonist for the delta-opioid receptor (DOR), a G protein-coupled receptor implicated in a range of physiolog

Introduction

UFP-512 has emerged as a valuable research tool for investigating the physiological roles of the delta-opioid receptor. Its high affinity and selectivity i

Pharmacodynamics

The pharmacodynamic effects of **UFP-512** are primarily mediated through its interaction with the delta-opioid receptor.

Receptor Binding Affinity

UFP-512 demonstrates high affinity for the human delta-opioid receptor. In receptor binding experiments using membranes from Chinese Hamster Ov

Table 1: Receptor Binding Affinity of **UFP-512**

Parameter
pKi

Functional Activity

UFP-512 behaves as a full and potent agonist at the delta-opioid receptor in various functional assays.

- [³⁵S]GTPγS Binding Assay:** In functional studies, **UFP-512** was characterized as a full agonist. Its potency was found to be over 100-fold higher tha
- Mouse Vas Deferens Assay:** In this ex vivo functional assay, **UFP-512** also demonstrated full agonist activity with a potency more than 100 times gr

Table 2: Functional Activity of **UFP-512**

Assay
[³⁵ S]GTPγS Binding
Mouse Vas Deferens

Signaling Pathways

UFP-512 modulates several downstream signaling pathways upon activation of the delta-opioid receptor.

- cAMP Pathway:** **UFP-512** causes a low desensitization of the cAMP pathway.
- ERK1/2 Pathway:** **UFP-512** induces the phosphorylation of Extracellular Signal-regulated Kinase 1/2 (ERK1/2).

- PI3K/Akt Pathway: In neuropathic pain models, **UFP-512** has been shown to block the activated PI3K/Akt signaling pathway in the spinal cord.
- Wnt/ β -catenin Pathway: Studies have indicated that **UFP-512** can regulate the Wnt/ β -catenin signaling pathway.
- Nrf2/HO-1 Pathway: **UFP-512** has been demonstrated to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) and increase the levels of its

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[³⁵S]GTPγS Binding Assay

This functional assay measures the activation of G proteins by **UFP-512**.

- Membrane Preparation: Cell membranes expressing the delta-opioid receptor are prepared as described above.
- Assay Reaction: Membranes are incubated with GDP, [^3S]GTPyS, and varying concentrations of **UFP-512**.
- Separation and Detection: The reaction is terminated, and the bound [^3S]GTPyS is separated from the free fraction.
- Data Analysis: The data are used to generate dose-response curves and determine the EC50 and Emax values for the ligand.

```
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## Conclusion

UFP-512 is a highly potent and selective agonist of the delta-opioid receptor with a well-characterized in vi-

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## References

- 1. In vitro and in vivo pharmacological profile of UFP-512, a novel selective delta-opioid receptor agonist; correlations between desensitization and
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